

Application Notes & Protocols: Synthesis of Substituted Isoquinolines from 4-Bromo-1-methoxyisoquinoline

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Compound of Interest

Compound Name: 4-Bromo-1-methoxyisoquinoline

Cat. No.: B1292691

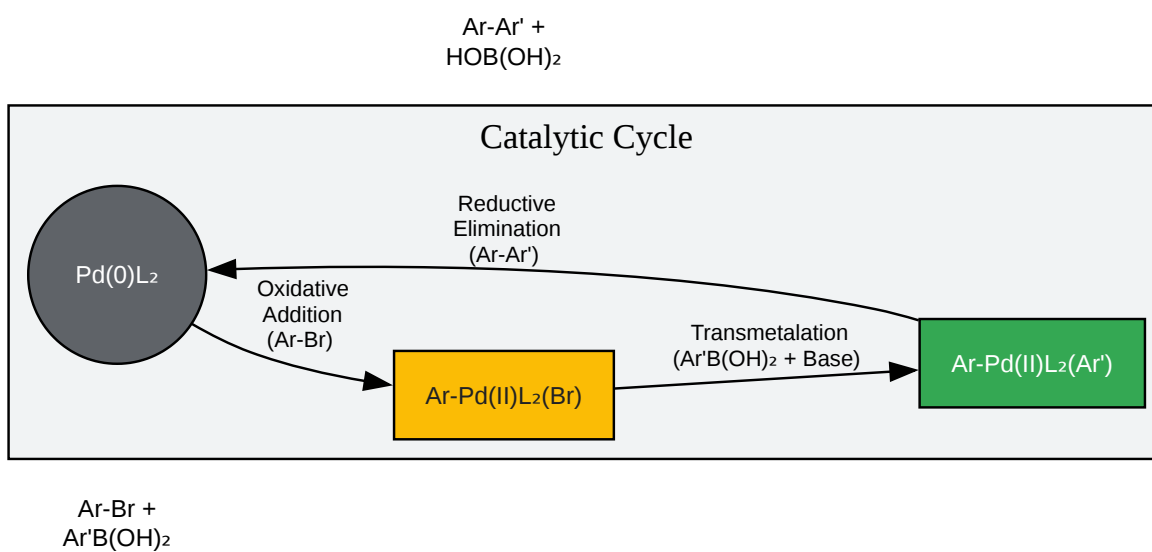
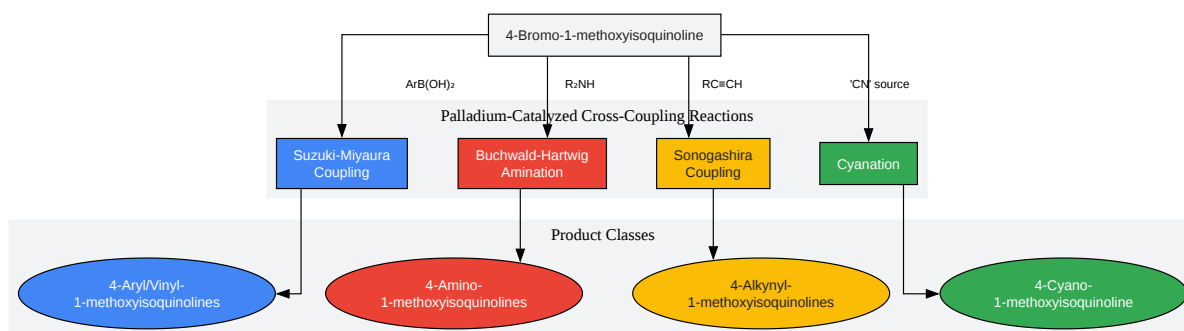
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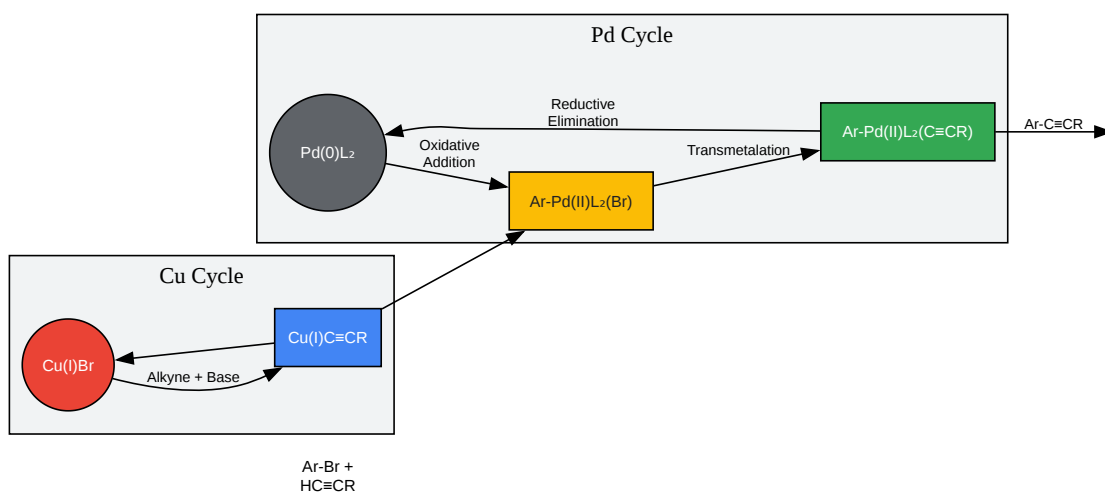
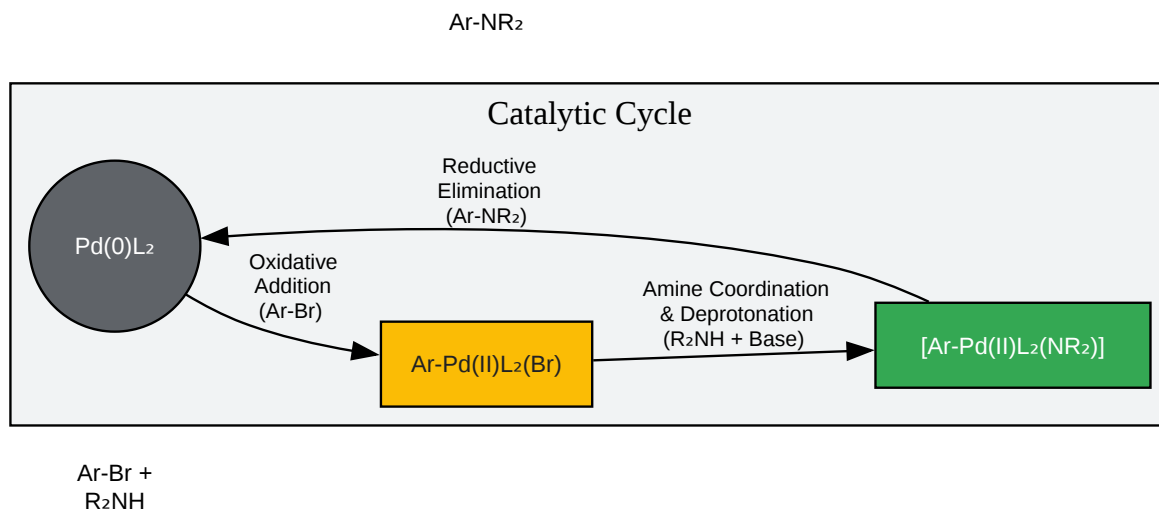
Introduction

Isoquinoline and its derivatives are a significant class of nitrogen-containing heterocyclic compounds that form the core structure of many natural products and synthetic molecules with a broad range of pharmacological activities.^{[1][2]} These activities include antitumor, antibacterial, anti-inflammatory, and antiviral properties, making the isoquinoline scaffold a privileged structure in medicinal chemistry and drug discovery.^{[2][3]} **4-Bromo-1-methoxyisoquinoline** is a versatile and valuable starting material, offering a reactive handle at the C4-position for the introduction of diverse functional groups through various modern cross-coupling reactions. This document provides detailed protocols for the synthesis of 4-substituted-1-methoxyisoquinolines via Suzuki-Miyaura, Buchwald-Hartwig, Sonogashira, and Cyanation reactions.

Synthetic Strategies Overview

The bromine atom at the C4 position of **4-Bromo-1-methoxyisoquinoline** is readily functionalized using palladium-catalyzed cross-coupling reactions. These methods allow for the efficient and modular construction of carbon-carbon and carbon-nitrogen bonds, providing access to a wide array of substituted isoquinoline derivatives.





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References

- 1. researchgate.net [researchgate.net]
- 2. Biologically Active Isoquinoline Alkaloids covering 2014-2018 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
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